

Technical Guide: Lipophilic Derivatization using Pentadecyl Carbonochloride[1]

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Compound of Interest

Compound Name: Pentadecyl carbonochloride

CAS No.: 81705-90-0

Cat. No.: B1357741

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Executive Summary & Application Scope

Pentadecyl carbonochloride (also known as Pentadecyl chloroformate;

-chloroformate) is a specialized lipophilic derivatizing agent used primarily to introduce a long-chain alkyl tail (

) into nucleophilic substrates.[1]

Unlike short-chain chloroformates (e.g., ethyl or isobutyl) used for activation or transient protection, the

variant is engineered for permanent or semi-permanent lipidization. This modification dramatically alters the physicochemical profile of the target molecule, typically a phenol or thiol, by increasing its LogP (partition coefficient).

Key Applications:

- Prodrug Synthesis: "Lipophilic Prodrug Charge Masking" (LPCM) to enhance membrane permeability of polar drugs (phenols/thiols) via passive diffusion.

- Liposomal Anchoring: Creating amphiphilic conjugates that self-assemble into lipid bilayers. [\[1\]](#)
- Surface Modification: Generating hydrophobic Self-Assembled Monolayers (SAMs) on nucleophilic surfaces. [\[1\]](#)

Chemical Profile & Handling

Compound: **Pentadecyl carbonochloridate** Formula:

Molecular Weight: ~290.87 g/mol (approx) Physical State: Waxy solid or viscous liquid (dependent on purity/temperature; melting point near RT).

Critical Handling Protocols

- Moisture Sensitivity: Highly reactive with water. [\[1\]](#) Hydrolyzes to form pentadecanol, $\text{C}_{15}\text{H}_{32}\text{O}$, and HCl.
 - Storage: Store at -20°C under Argon/Nitrogen.
 - Usage: Allow to warm to room temperature (RT) in a desiccator before opening to prevent condensation.
- Safety: Corrosive and lachrymator. [\[1\]](#) Generates HCl gas upon reaction. [\[1\]](#) All procedures must be performed in a fume hood. [\[1\]](#)

Mechanistic Insight

The reaction follows a classic Nucleophilic Acyl Substitution (

Ac) pathway. [\[2\]](#) The high electrophilicity of the carbonyl carbon, enhanced by the electron-withdrawing chlorine, makes it susceptible to attack by nucleophiles (Phenols/Thiols).

Reaction Pathway (DOT Visualization)

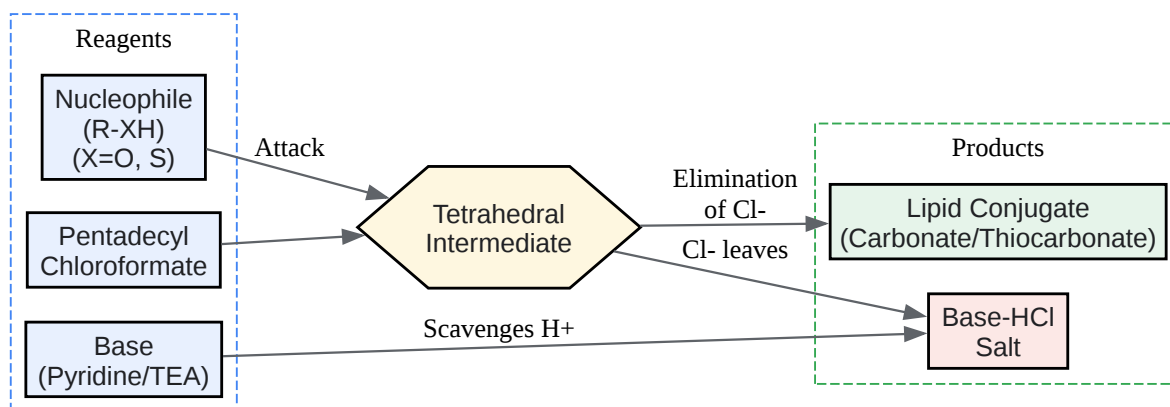


Figure 1: Nucleophilic Acyl Substitution Mechanism

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Figure 1: The base (Pyridine/TEA) acts as an HCl scavenger, driving the equilibrium forward and preventing acid-catalyzed side reactions.

Application Note A: Derivatization of Phenols

Objective: Synthesis of Alkyl Aryl Carbonates. Phenols are less nucleophilic than aliphatic alcohols due to resonance delocalization.^[1] Therefore, the use of a base is not just for scavenging HCl, but often to generate the more reactive phenoxide species in situ.

Protocol A: Standard Lipophilic Carbonate Synthesis

Scale: 1.0 mmol Phenol equivalent.^[1]

Reagent	Equivalents	Role
Target Phenol	1.0 eq	Substrate
Pentadecyl Chloroformate	1.1 - 1.2 eq	Electrophile (Slight excess accounts for hydrolysis)
Triethylamine (TEA)	1.5 eq	Base (HCl Scavenger)
DMAP	0.1 eq	Catalyst (Nucleophilic catalyst, optional but recommended for sterically hindered phenols)
Dichloromethane (DCM)	Solvent (0.1 M)	Anhydrous reaction medium

Step-by-Step Methodology

- Preparation: Flame-dry a 25 mL round-bottom flask (RBF) and cool under flow.
- Solubilization: Dissolve 1.0 mmol of the Target Phenol in 10 mL anhydrous DCM.
- Base Addition: Add 1.5 mmol TEA (and 0.1 mmol DMAP if phenol is bulky). Stir at (ice bath) for 10 minutes.
- Reagent Addition: Dissolve 1.2 mmol Pentadecyl Chloroformate in 2 mL anhydrous DCM. Add this solution dropwise to the reaction flask over 5-10 minutes.
 - Why? Exothermic control.[\[1\]](#) Prevents local overheating and decomposition.[\[1\]](#)
- Reaction: Allow the mixture to warm to Room Temperature (RT) naturally. Stir for 2–4 hours.
 - Monitoring: Check TLC (Thin Layer Chromatography).[\[1\]](#) The starting phenol spot should disappear.
- Quench & Workup:
 - Dilute with 20 mL DCM.

- Wash with 1M HCl (2 x 10 mL) to remove excess TEA/DMAP/Pyridine.
- Wash with Sat.
(1 x 10 mL) to neutralize acid traces.[\[1\]](#)
- Wash with Brine (1 x 10 mL).[\[1\]](#)
- Drying: Dry organic layer over anhydrous
, filter, and concentrate in vacuo.
- Purification: The residue is often a waxy solid.[\[1\]](#) Recrystallize from cold Ethanol or perform Flash Column Chromatography (Hexane/EtOAc gradient).[\[1\]](#)

Application Note B: Derivatization of Thiols

Objective: Synthesis of Thiocarbonates (specifically O-pentadecyl S-alkyl/aryl thiocarbonates). Thiols are "soft" nucleophiles and highly reactive.[\[1\]](#) However, they are prone to oxidation (disulfide formation).

Protocol B: Inert Atmosphere Thiocarbonylation

Critical Constraint: Oxygen must be rigorously excluded to prevent

formation.[\[1\]](#)

Reagent	Equivalents	Role
Target Thiol	1.0 eq	Substrate
Pentadecyl Chloroformate	1.1 eq	Electrophile
Pyridine	1.2 eq	Base (Milder than TEA, reduces risk of side reactions)
THF (Tetrahydrofuran)	Solvent (0.1 M)	Anhydrous, degassed

Step-by-Step Methodology

- Degassing: Sparge the anhydrous THF with Nitrogen or Argon for 15 minutes prior to use.[\[1\]](#)

- Setup: In a glovebox or under positive

pressure, dissolve 1.0 mmol Thiol in 10 mL THF.

- Base Addition: Add 1.2 mmol Pyridine. Cool to

.

- Reagent Addition: Add 1.1 mmol Pentadecyl Chloroformate (neat or in minimal THF) dropwise.

- Observation: A white precipitate (Pyridine-HCl) may form immediately.[\[1\]](#)

- Reaction: Stir at

for 1 hour, then RT for 1 hour. Thiols react faster than phenols; prolonged stirring is rarely needed.[\[1\]](#)

- Workup:

- Filter off the Pyridine-HCl precipitate if possible (or proceed to aqueous workup).[\[1\]](#)

- Dilute with Ethyl Acetate.[\[1\]](#)

- Wash with 0.1M HCl (Cold) – Do not use strong oxidizers.

- Wash with Brine.[\[1\]](#)[\[2\]](#)

- Purification: Flash Chromatography.

- Note: Thiocarbonates are generally stable, but avoid prolonged exposure to silica gel. Neutral alumina may be preferred if the product is acid-sensitive.[\[1\]](#)

Experimental Workflow & Validation

The following diagram outlines the decision logic and validation steps for the synthesis.

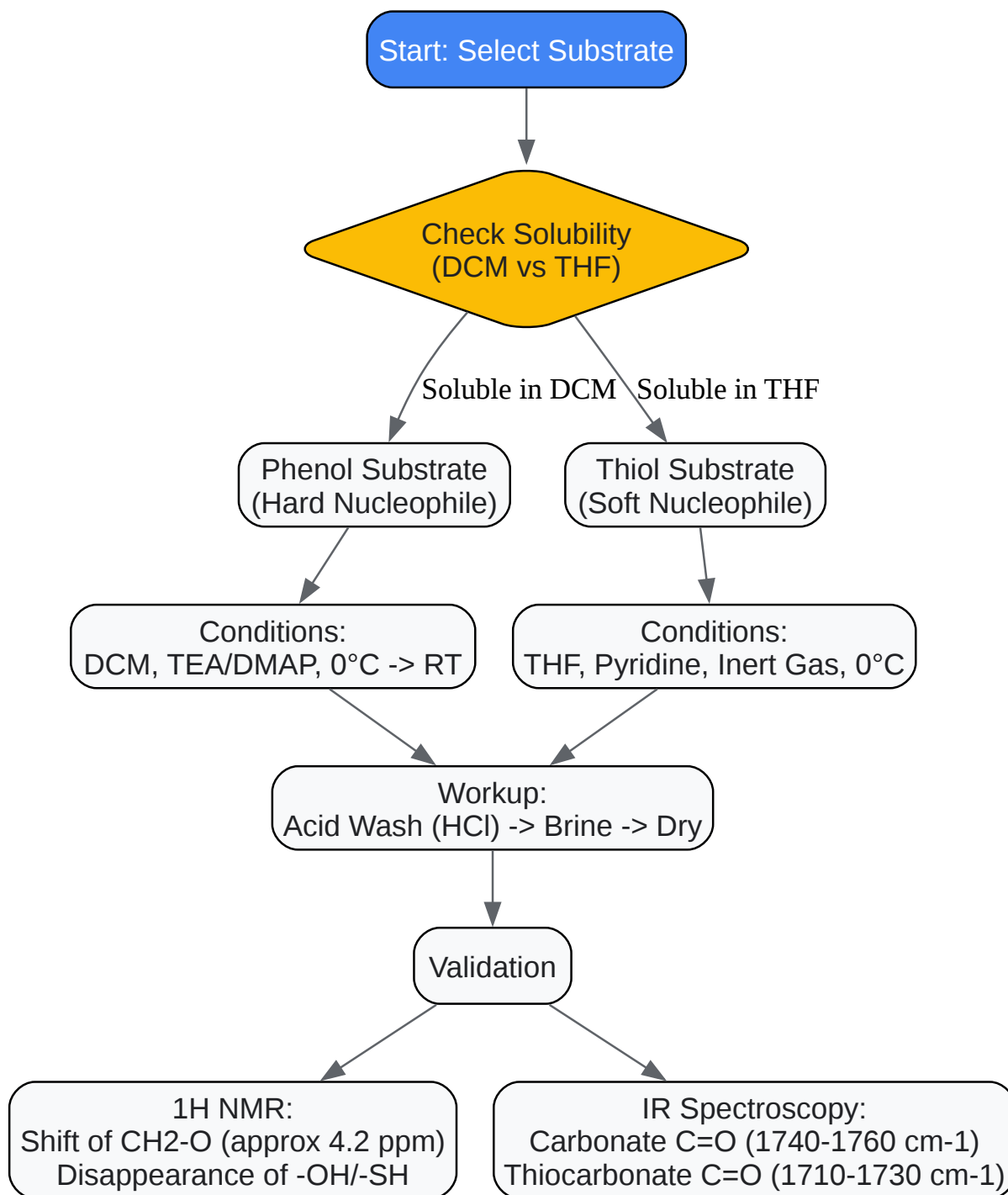


Figure 2: Experimental Workflow and Validation Logic

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Figure 2: Decision tree for solvent selection and validation parameters.

Validation Parameters

- NMR: Look for the triplet signal of the -methylene protons of the pentadecyl chain (). This typically appears at 4.15 – 4.25 ppm.[\[1\]](#)
- IR Spectroscopy:
 - Carbonate (Phenol product): Strong stretch at 1740–1760 cm^{-1} .[\[1\]](#)
 - Thiocarbonate (Thiol product): Strong stretch at 1710–1730 cm^{-1} (shifted lower due to sulfur).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Hydrolysis of Chloroformate	Ensure all solvents are anhydrous. Check reagent quality (if white solid turned to liquid/gel, it may be decomposed).
Starting Material Remains	Steric Hindrance	Add catalyst (DMAP 10 mol%). Increase temperature to reflux (DCM) if stable. [1]
Disulfide Byproduct (Thiols)	Oxidation	Degas solvents thoroughly. Maintain positive pressure. [1]
Emulsion during Workup	Surfactant Effect	The product is amphiphilic (lipid tail + polar head). Use brine and gentle swirling instead of vigorous shaking. Add a small amount of MeOH to break emulsion.

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